

# physical and chemical characteristics of Biotind2-1

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## **Biotin-d2: A Comprehensive Technical Guide**

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Biotin-d2, a deuterated isotopologue of Biotin (Vitamin B7), serves as a crucial internal standard for the accurate quantification of biotin in various biological matrices. Its use in mass spectrometry-based analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), is essential for pharmacokinetic studies, clinical diagnostics, and nutritional research. This technical guide provides an in-depth overview of the physical and chemical characteristics of Biotin-d2, detailed experimental protocols for its analysis, and a summary of the key metabolic and signaling pathways of biotin.

## **Physical and Chemical Characteristics**

Biotin-d2 is a synthetic compound where two hydrogen atoms in the biotin molecule have been replaced by deuterium. This isotopic labeling minimally alters the chemical properties of the molecule while providing a distinct mass shift, making it an ideal internal standard for mass spectrometry.



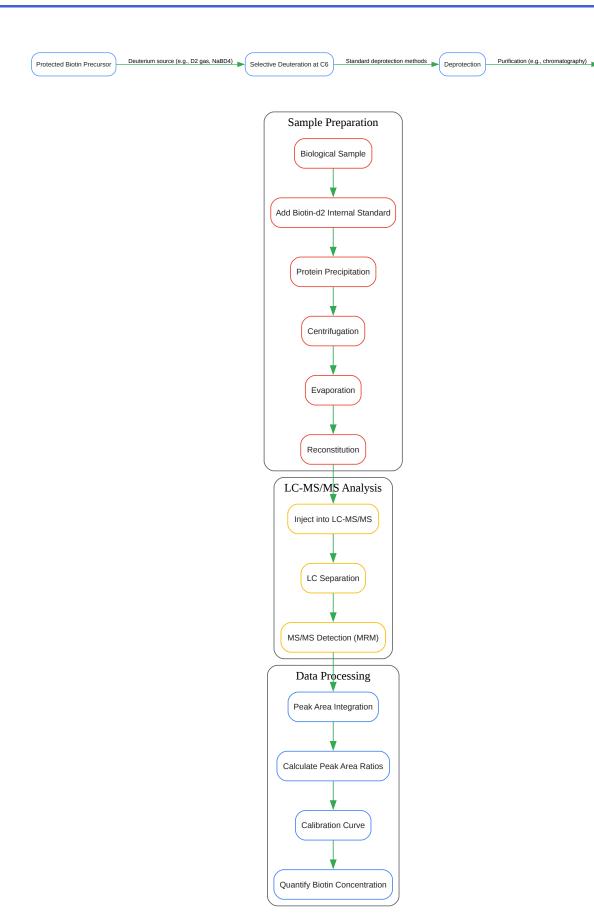
Property	Value
Systematic Name	5-[(3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl-6,6-d2]pentanoic acid
Synonyms	D-Biotin-d2-(ring-6,6-d2), Vitamin B7-d2, Vitamin H-d2
CAS Number	1217481-41-8
Molecular Formula	C10H14D2N2O3S
Molecular Weight	246.32 g/mol [1][2]
Appearance	White to off-white solid[3][4]
Melting Point	231 - 233 °C (for unlabeled Biotin)[3]
Solubility	Soluble in ethanol (≥10 mg/ml) and heated water (≥10 mg/ml)
Purity	Typically ≥98% chemical purity
Isotopic Incorporation	≥99% deuterated forms (d1-d2); ≤1% d0
Storage	Store at -20°C for long-term stability
Stability	Stable under recommended storage conditions. Incompatible with strong oxidizing agents.

# Experimental Protocols Synthesis of Biotin-d2 (General Approach)

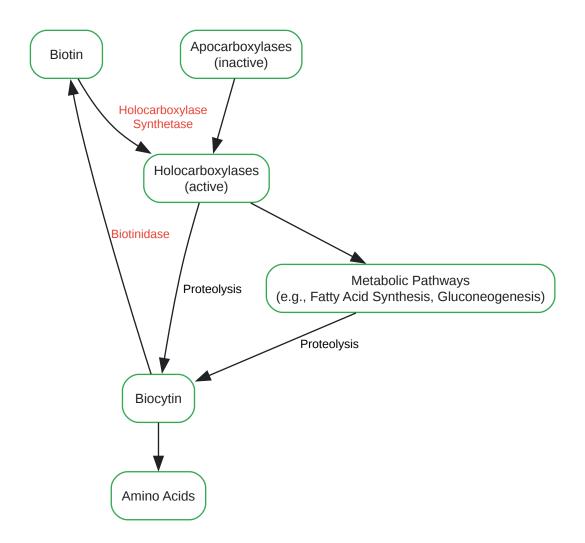
While a specific, detailed protocol for the synthesis of Biotin-d2 is not readily available in the public domain, a general approach can be inferred from patented methods for D(+)-biotin synthesis. The introduction of deuterium at the 6,6-position of the biotin ring would likely involve the use of a deuterated precursor or a specific reduction step using a deuterium source.

Disclaimer: The following is a generalized workflow and should be adapted and optimized by qualified chemists.

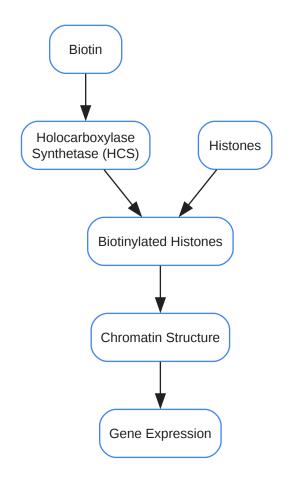












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## References

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